

safety and handling precautions for Nitron powder

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Compound of Interest

Compound Name: Nitron

Cat. No.: B147327

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An In-depth Technical Guide to the Safety and Handling of **Nitron** Powder

This guide provides comprehensive safety and handling information for **Nitron** powder, intended for researchers, scientists, and drug development professionals. The information is compiled from material safety data sheets (MSDS) and chemical supplier data.

Chemical and Physical Properties

Nitron (CAS No. 2218-94-2) is a gravimetric reagent used for the determination of nitrate.[1] Understanding its physical and chemical properties is fundamental to its safe handling in a laboratory setting.

Property	Value	Source(s)
CAS Number	2218-94-2	[1] [2] [3] [4]
Molecular Formula	C ₂₀ H ₁₆ N ₄	[1] [2] [3] [5]
Molecular Weight	312.36 g/mol	[5]
Appearance	Lemon yellow to brown crystalline powder	[1] [2] [4]
Melting Point	187-190 °C (decomposes)	[1] [2] [3]
Solubility	Negligible in water	[1]
Stability	Stable under normal conditions; sensitive to air and light	[1] [3] [4] [5]

Hazard Identification and Toxicology

The toxicological properties of **Nitron** have not been fully investigated.[\[4\]](#)[\[5\]](#) Therefore, it should be handled with caution, assuming it may be hazardous.

Potential Health Effects:[\[4\]](#)

- Eye Contact: May cause eye irritation.
- Skin Contact: May cause skin irritation.
- Inhalation: May cause respiratory tract irritation.
- Ingestion: May cause irritation of the digestive tract.

Toxicological Data Summary:

- Acute Toxicity: No acute toxicity information is available for this product.[\[5\]](#) LD50/LC50 data are not available.[\[4\]](#)

- Carcinogenicity: Not listed as a carcinogen by the International Agency for Research on Cancer (IARC), National Toxicology Program (NTP), Occupational Safety and Health Administration (OSHA), or California Proposition 65.[4][5]
- Sensitization: No sensitizing effects are known.[6]

Experimental Protocols: Safe Handling Procedures

While specific experimental protocols for toxicity testing are not available, a standardized laboratory workflow must be followed to minimize exposure and ensure safety.

3.1 Personal Protective Equipment (PPE)

A risk assessment should precede any handling of **Nitron** powder. The following PPE is recommended:

PPE Type	Specification	Source(s)
Eye/Face Protection	Chemical safety goggles or glasses with side shields conforming to OSHA or EN166 standards.	[4][5]
Skin Protection	Chemically resistant gloves (e.g., nitrile) and a lab coat or protective clothing.	[4][5]
Respiratory Protection	Generally not required under normal use with adequate ventilation. If dust is generated, use a NIOSH/MSHA-approved particulate respirator.	[5][7]

3.2 Engineering Controls

- Ventilation: Always handle **Nitron** powder in a well-ventilated area. A chemical fume hood is recommended, especially for procedures that may generate dust.[7]

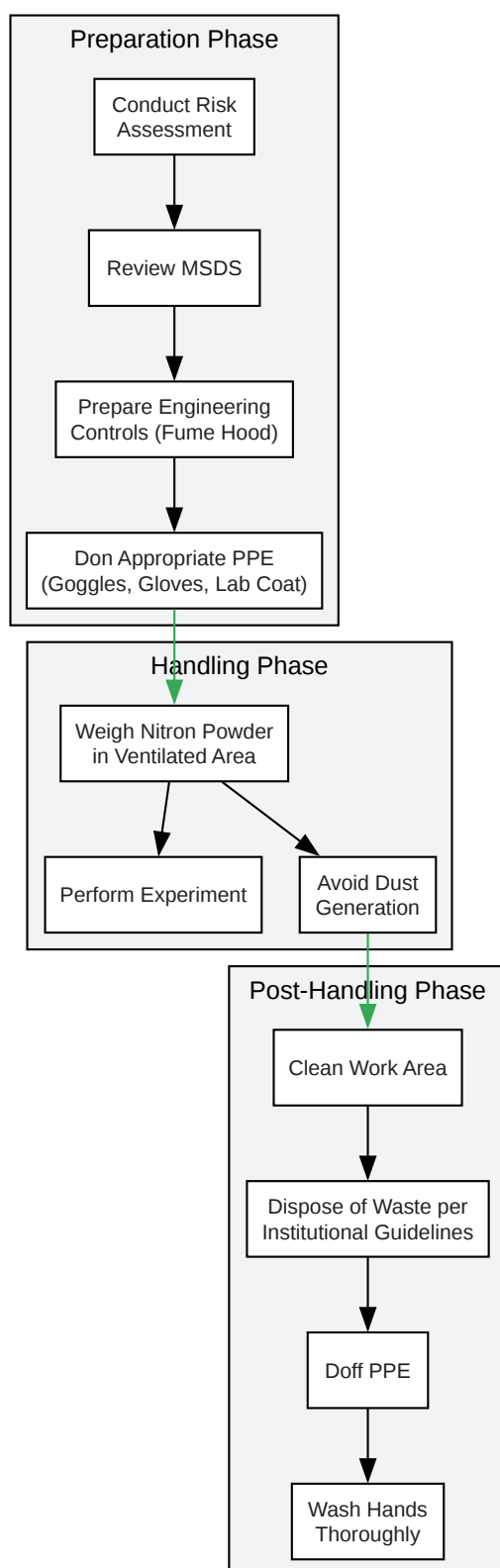
- Safety Equipment: An eye wash station and safety shower should be readily accessible in the work area.[7]

3.3 Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[4][5] Prevent dust generation and accumulation.[7] Do not breathe dust.[4][5][7] Keep away from incompatible materials such as strong oxidizing agents.[4][5]
- Storage: Store in a cool, dry, and well-ventilated area.[5] Keep the container tightly closed and protected from direct sunlight and air.[4][5]

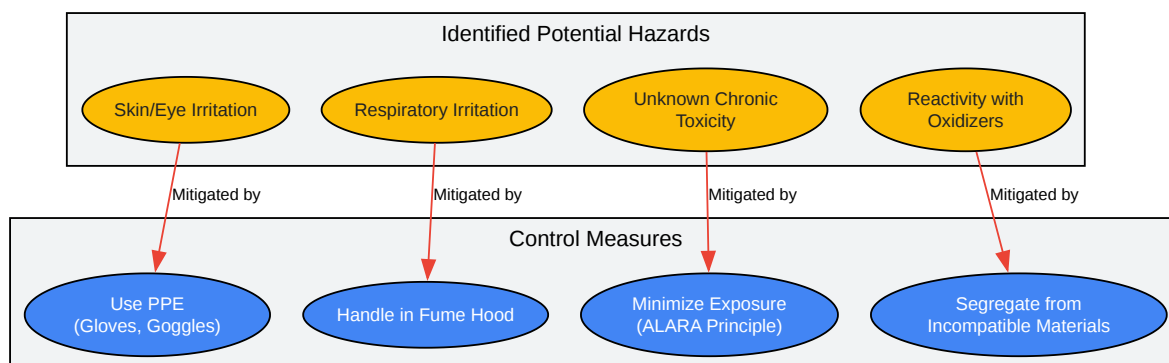
Visualized Workflows and Relationships

The following diagrams illustrate key safety workflows and logical relationships for handling **Nitron** powder.



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Caption: Standard laboratory workflow for safely handling **Nitron** powder.



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